

Physical and chemical properties of (R)-3-methylpyrrolidine hydrochloride

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Compound of Interest

Compound Name: (R)-3-methylpyrrolidine
hydrochloride

Cat. No.: B561514

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An In-depth Technical Guide to **(R)-3-methylpyrrolidine hydrochloride**

Abstract

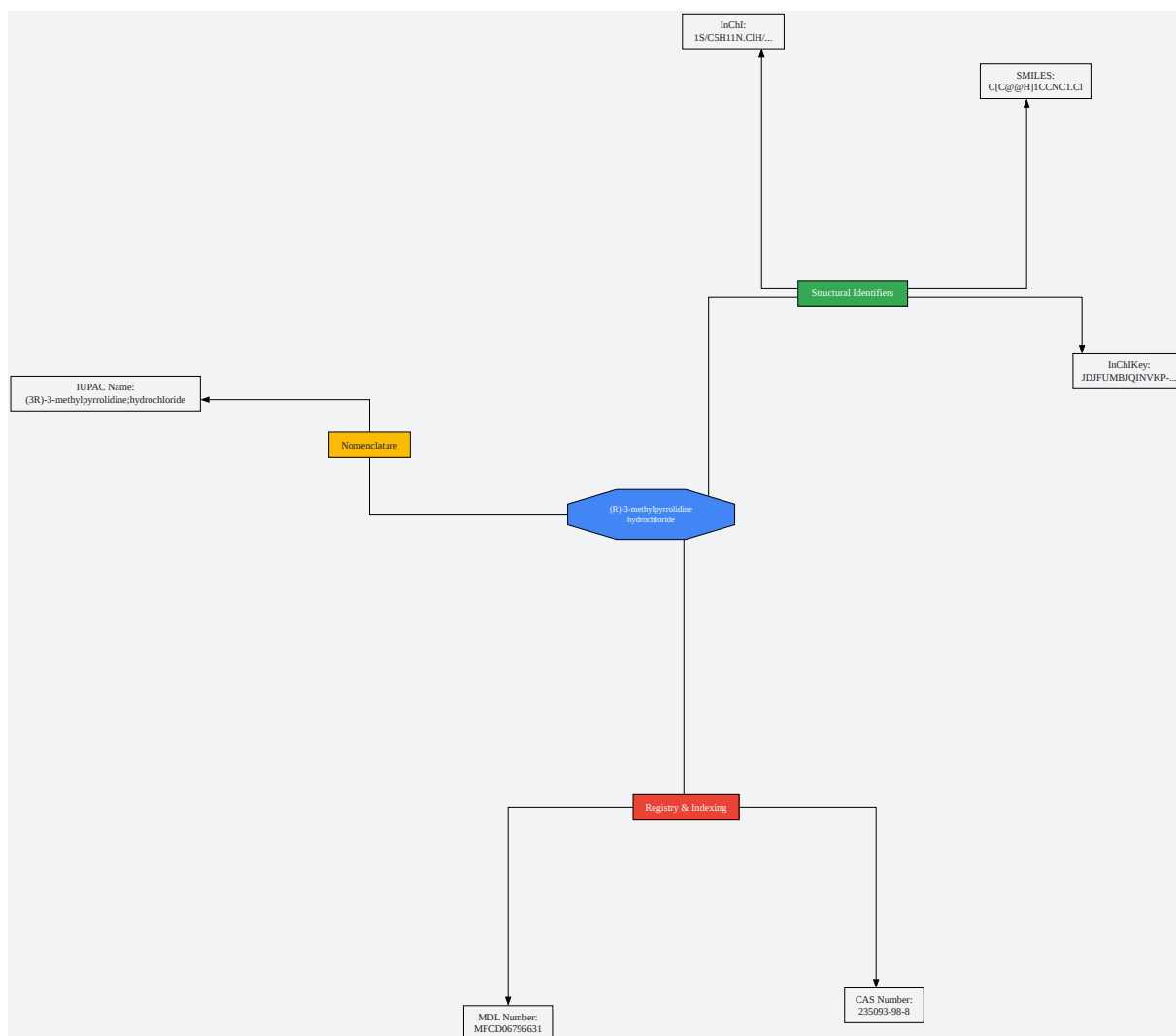
This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **(R)-3-methylpyrrolidine hydrochloride**. The pyrrolidine scaffold is a cornerstone in medicinal chemistry, and the stereospecificity of its derivatives is crucial for target selectivity and pharmacological effect.[1][2][3] This document is intended for researchers, scientists, and drug development professionals, offering detailed data, conceptual experimental protocols, and an exploration of the compound's significance as a chiral building block. Particular attention is given to its role in the development of potent and selective therapeutic agents.

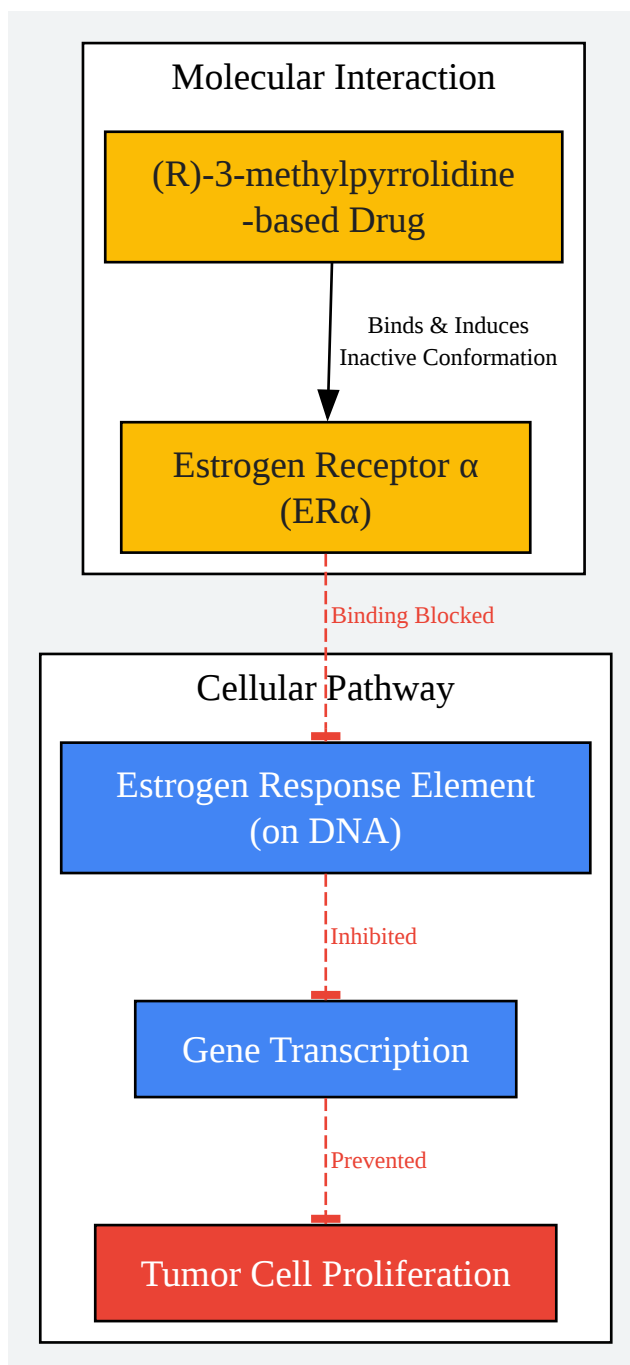
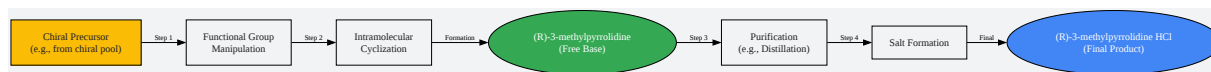
Identification

(R)-3-methylpyrrolidine hydrochloride is an organic compound featuring a chiral pyrrolidine ring.[4] The hydrochloride salt form enhances its stability and solubility in aqueous media. Its precise identification is critical for regulatory and research purposes.

► Table 1: Compound Identification

Identifier	Value
IUPAC Name	(3R)-3-methylpyrrolidine;hydrochloride[5][6]
CAS Number	235093-98-8[5]
Molecular Formula	C ₅ H ₁₂ ClN[7][8]
Canonical SMILES	C[C@@H]1CCNC1.Cl[5]
InChI	1S/C5H11N.ClH/c1-5-2-3-6-4-5;/h5-6H,2-4H2,1H3;1H/t5-;/m1./s1[6]
InChIKey	JDJFUMBJQINVKP-NUBCRITNSA-N[6]
MDL Number	MFCD06796631[8]
PubChem CID	11029760 (free base)[9], 12464314 (hydrochloride)[7]





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